

Unveiling the Properties of Ammonium Malate Crystals: A Technical Guide

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Compound of Interest

Compound Name: Ammonium malate

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Ammonium malate (AM), an organic nonlinear optical (NLO) material, has garnered interest for its potential applications in optoelectronics and frequency conversion technologies.^[1] This technical guide provides an in-depth analysis of the thermal and optical characteristics of **ammonium malate** single crystals, synthesized from an aqueous solution. The focus is on the experimental data, the methodologies used to obtain it, and the logical workflow of its characterization. The compound belongs to the non-centrosymmetric space group Cc, a key structural characteristic that underpins its NLO properties.^[1]

Thermal Properties

The thermal stability of **ammonium malate** has been investigated using Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA). These analyses are crucial for determining the material's suitability for applications that may involve temperature fluctuations. TGA measures the change in mass of a sample as a function of temperature, while DTA detects temperature differences between the sample and a reference material, revealing exothermic and endothermic events.^{[2][3]}

The thermal analysis of **ammonium malate** indicates that the crystal is stable up to 108.7°C.^[1] The decomposition process occurs in two main stages. The first stage involves a significant weight loss attributed to the liberation of ammonia and the formation of an intermediate compound. The second stage corresponds to the decomposition of this intermediate.

Table 1: Thermal Properties of **Ammonium Malate** Crystals

Property	Value	Technique
Thermal Stability	Stable up to 108.7 °C	TGA/DTA
Decomposition Stage 1	~110 °C - 190 °C	TGA
Decomposition Stage 2	~190 °C - 300 °C	TGA

Optical Properties

The optical characteristics of a material determine its utility in photonic and NLO devices. Key parameters include the optical transmission window, the lower cut-off wavelength, the optical band gap, and the second harmonic generation (SHG) efficiency.[4][5]

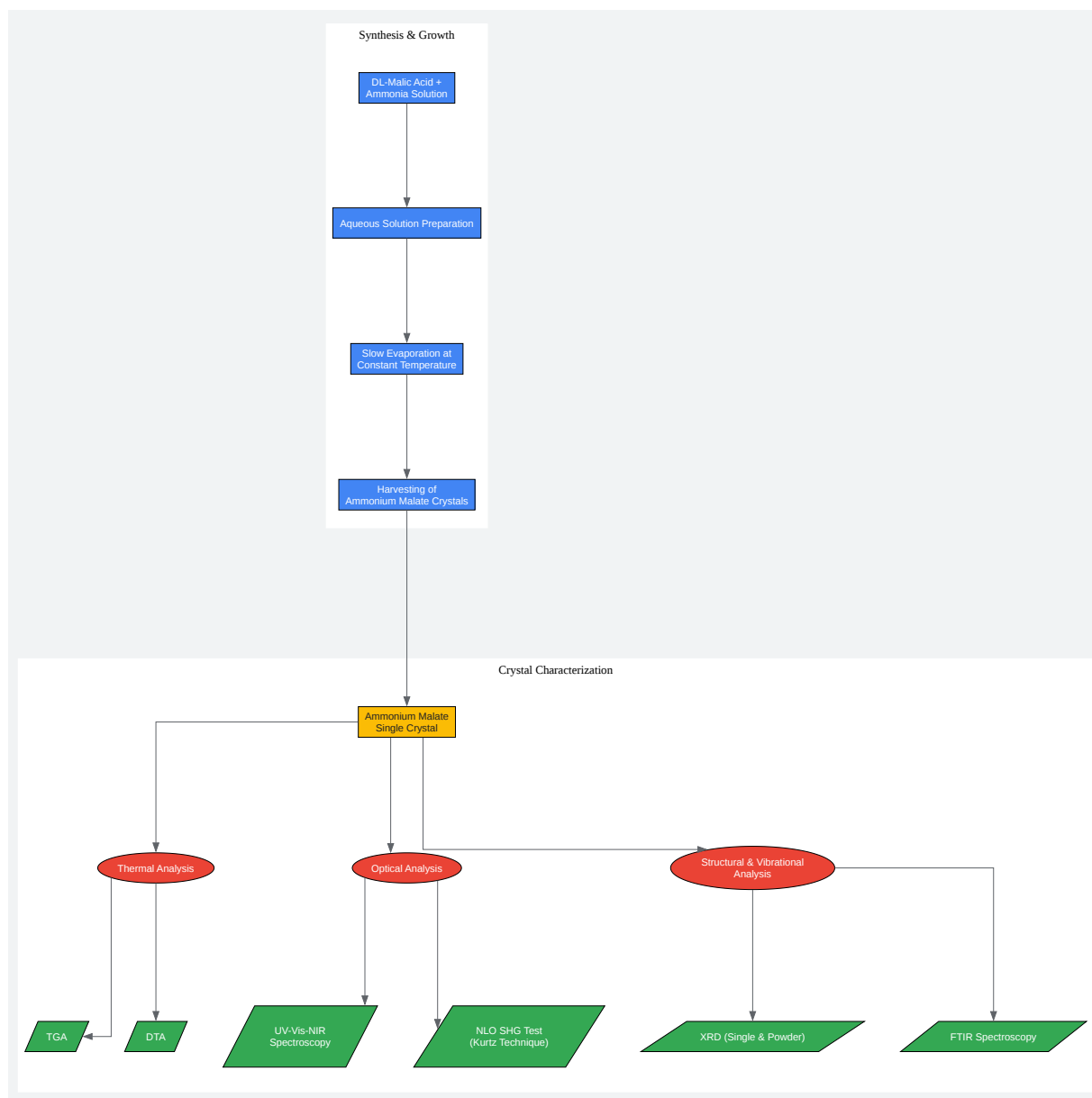
Ammonium malate crystals exhibit good optical transparency in the visible and near-infrared regions, which is an essential requirement for NLO applications.[1] The UV-Vis-NIR transmission spectrum, recorded between 200 and 1100 nm, establishes this operational window.[1] The lower cut-off wavelength is found to be at 220 nm, indicating its potential for use in generating wavelengths into the ultraviolet spectrum.[1] The SHG efficiency, a measure of the material's ability to convert incident laser light into light with twice the frequency, was found to be greater than that of potassium dihydrogen phosphate (KDP), a widely used inorganic NLO material.[1]

Table 2: Optical Properties of **Ammonium Malate** Crystals

Property	Value	Technique
UV Cut-off Wavelength	220 nm	UV-Vis-NIR Spectroscopy
Transparency Range	220 - 1100 nm	UV-Vis-NIR Spectroscopy
Second Harmonic Generation (SHG) Efficiency	Greater than KDP	Kurtz Powder Technique

Experimental Workflows and Protocols

A systematic approach is required to synthesize and characterize **ammonium malate** crystals. The process begins with synthesis and crystal growth, followed by a series of analytical techniques to determine the material's structural, thermal, and optical properties.





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